

# Application Note: Calculation of KT-90 (Knockdown Time 90%) from Experimental Data

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## Compound of Interest

Compound Name: KT-90

Cat. No.: B166178

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol and data analysis workflow for determining the **KT-90** value from experimental data. **KT-90**, or Knockdown Time 90%, is a critical parameter in toxicological and insecticide efficacy studies, representing the time required for a substance to induce knockdown in 90% of a test population.

## Introduction to Knockdown Time (KT)

In the evaluation of fast-acting compounds, particularly in the field of insecticide research and development, "knockdown" is a state of intoxication and paralysis characterized by the inability of the organism to maintain normal posture or locomotion. The time it takes to reach this state is a key indicator of the compound's speed of action.

The **KT-90** is a specific measure of this effect, quantifying the time at which 90% of the test population is knocked down. Along with the KT-50 (median knockdown time), it provides crucial data for assessing the efficacy and temporal characteristics of a test compound.<sup>[1][2][3]</sup> The calculation of these parameters typically involves time-mortality or time-knockdown bioassays followed by statistical analysis, most commonly probit regression.<sup>[4][5][6][7]</sup>

## Experimental Protocol: Time-Knockdown Bioassay

This protocol outlines a generalized procedure for conducting a time-knockdown bioassay, adhering to principles recommended by organizations such as the World Health Organization

(WHO) for insecticide testing.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Objective: To collect time-course data on the knockdown of a target organism population upon exposure to a test compound.

Materials:

- Test organisms (e.g., mosquitoes, houseflies, etc.) of a consistent age and physiological state.
- Test compound and appropriate solvent/vehicle.
- Exposure chambers (e.g., WHO tube test kits, glass jars with treated surfaces).
- Control substance (vehicle only).
- Stopwatch or timer.
- Data recording sheets.
- Personal Protective Equipment (PPE).

Procedure:

- Preparation of Test Solutions: Prepare a specific concentration of the test compound in a suitable solvent. The concentration should be determined from preliminary range-finding studies to cause knockdown within a reasonable observation period.
- Treatment of Exposure Chambers: Apply the test solution evenly to the interior surface of the exposure chambers. For a negative control, treat a separate set of chambers with the solvent only.[\[11\]](#) Allow the solvent to evaporate completely, leaving a residue of the test compound.
- Introduction of Test Organisms: Introduce a known number of test organisms (e.g., 20-25 individuals) into each treated and control chamber.[\[12\]](#) Ensure that there are multiple replicates for each treatment and the control.[\[13\]](#)

- **Data Collection:** Start the timer immediately after introducing the organisms. At predetermined time intervals (e.g., every 5 or 10 minutes), record the cumulative number of knocked-down individuals in each chamber.
- **Observation Period:** Continue observations until at least 95-100% of the organisms in the treatment group are knocked down, or for a maximum defined period (e.g., 60 minutes).[8]
- **Mortality Assessment (Optional but Recommended):** After the knockdown observation period, transfer the organisms to a clean recovery chamber with access to a food source. Assess mortality at 24 hours post-exposure to distinguish between knockdown and lethal effects.[8]

## Data Presentation and Analysis

The collected data should be organized systematically for analysis. Probit analysis is the standard method for converting the sigmoid time-response curve into a linear relationship, allowing for the accurate estimation of KT values.[5][6][7]

### Step 1: Tabulate Raw Data

Summarize the cumulative knockdown counts at each time point for all replicates.

Time (minutes)	Replicate 1 (Knocked Down)	Replicate 2 (Knocked Down)	Replicate 3 (Knocked Down)	Total Knocked Down	Total Exposed	Cumulative % Knockdown
5	5	6	5	16	75	21.3
10	12	14	13	39	75	52.0
15	19	20	21	60	75	80.0
20	23	24	23	70	75	93.3
25	25	25	25	75	75	100.0

### Step 2: Probit Transformation and Regression

The percentage knockdown is converted to a "probit" (probability unit). This transformation linearizes the typical sigmoid dose-response or time-response curve.<sup>[14]</sup>

- The probit value for a given percentage 'P' is found using statistical tables or software (e.g., =NORMSINV(P/100) in Excel, plus 5 to keep values positive).
- A linear regression is performed with the log10 of time as the independent variable (X-axis) and the probit of knockdown as the dependent variable (Y-axis).

The resulting linear equation is:  $\text{Probit}(P) = a * \log_{10}(\text{Time}) + b$  where 'a' is the slope and 'b' is the y-intercept.

### Step 3: Calculation of **KT-90**

- Find the probit value corresponding to 90% knockdown. The probit for 90% is approximately 6.28.
- Use the regression equation to solve for the time that yields this probit value:  $6.28 = a * \log_{10}(\text{KT-90}) + b$
- Rearrange the formula to solve for **KT-90**:  $\log_{10}(\text{KT-90}) = (6.28 - b) / a$   $\text{KT-90} = 10^{((6.28 - b) / a)}$

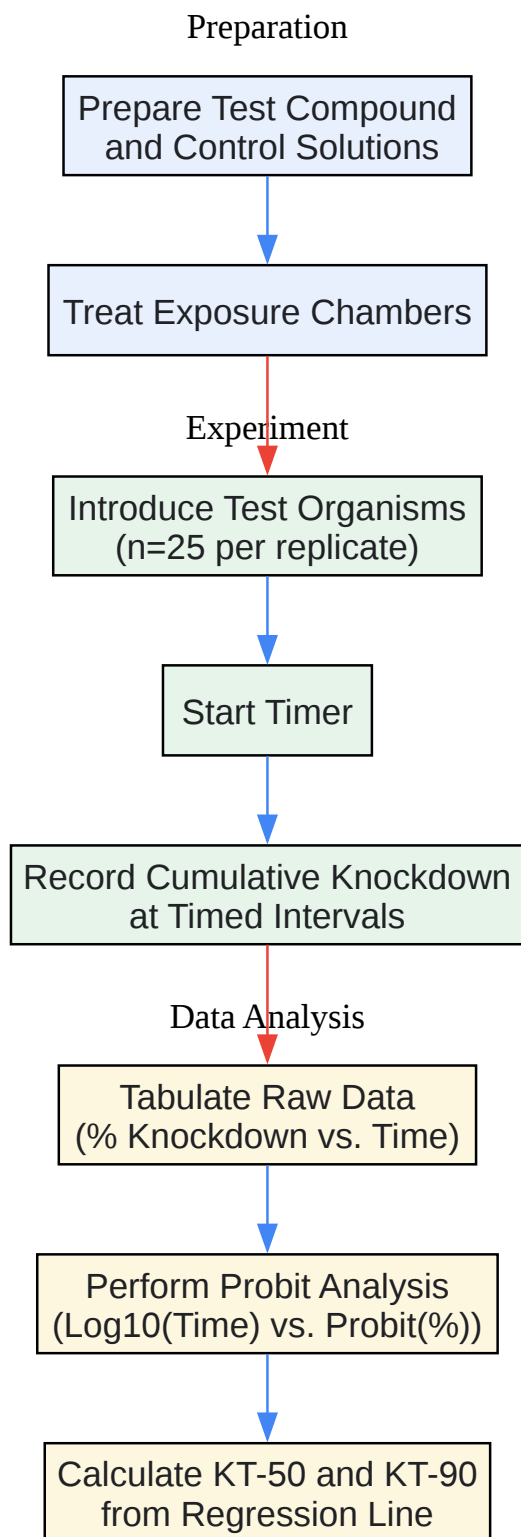
Statistical software packages (e.g., R, SPSS, PoloPlus) are highly recommended for performing probit analysis as they also provide confidence intervals for the calculated KT values.

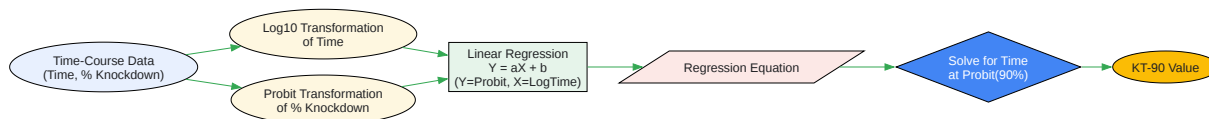
### Summary of Calculated Parameters

Parameter	Value (minutes)	95% Confidence Interval
KT-50	9.8	(8.5 - 11.2)
KT-90	18.5	(16.9 - 20.5)

## Visualizations

### Experimental Workflow Diagram





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